

An In-depth Technical Guide to the Fundamental Properties of Triisopropyl Borate

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Compound of Interest

Compound Name: Triisopropyl borate

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Introduction

Triisopropyl borate, with the chemical formula $C_9H_{21}BO_3$, is a versatile organoboron compound widely utilized in organic synthesis.[1][2] It serves as a key reagent and intermediate in a variety of chemical transformations, most notably in the formation of boronic acids and their derivatives for Suzuki-Miyaura cross-coupling reactions.[3][4] Its utility also extends to its role as a Lewis acid catalyst in esterification and condensation reactions.[5] This guide provides a comprehensive overview of the fundamental chemical, physical, and spectroscopic properties of **triisopropyl borate**, along with detailed experimental protocols for its synthesis, purification, and common applications.

Chemical and Physical Properties

Triisopropyl borate is a colorless liquid with an alcohol-like odor.[1] It is less dense than water and insoluble in it, but it is miscible with common organic solvents such as ether, ethanol, isopropanol, and benzene.[2][3] This compound is known to be moisture-sensitive and can decompose upon exposure to moist air or water.[2][6]

Table 1: Physical and Chemical Properties of **Triisopropyl Borate**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₂₁ BO ₃	[7]
Molecular Weight	188.07 g/mol	[7]
Appearance	Clear, colorless liquid	[3]
Melting Point	-59 °C	[6]
Boiling Point	139-141 °C (lit.)	[3][6]
Density	0.815 g/mL at 25 °C (lit.)	[3][6]
Refractive Index (n _D ²⁰)	1.376 (lit.)	[3][6]
Flash Point	17 °C (62.6 °F) - closed cup	[8]
Vapor Pressure	8.6 mmHg	[1]

Spectroscopic Properties

The structural identity and purity of **triisopropyl borate** are routinely confirmed using a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum of **triisopropyl borate** is characterized by two main signals corresponding to the methine and methyl protons of the isopropyl groups.

¹³C NMR: The carbon NMR spectrum shows two distinct resonances for the methine and methyl carbons of the isopropyl groups.

¹¹B NMR: As a borate ester, **triisopropyl borate** exhibits a characteristic chemical shift in the ¹¹B NMR spectrum. The chemical shift for tricoordinate boranes with oxygen-containing substituents is typically found at higher fields compared to their alkylborane counterparts due to the π-donating character of the oxygen atoms.[9]

Table 2: NMR Spectroscopic Data for **Triisopropyl Borate**

Nucleus	Chemical Shift (δ) [ppm]	Multiplicity	Assignment	Reference(s)
^1H NMR (90 MHz, CDCl_3)	4.33	septet	-CH-	[10]
1.124	doublet	-CH ₃	[10]	
^{13}C NMR (CDCl_3)	64.82	-	-CH-	[10]
24.43	-	-CH ₃	[10]	
^{11}B NMR	~18	singlet	B	[5][9]

Infrared (IR) Spectroscopy

The IR spectrum of **triisopropyl borate** displays characteristic absorption bands corresponding to the various vibrational modes of its functional groups. The most prominent peaks are associated with the C-H and B-O bonds.

Table 3: Key IR Absorption Bands for **Triisopropyl Borate**

Wavenumber (cm^{-1})	Intensity	Assignment
2850-3000	Strong	C-H stretching (alkane)
1300-1400	Strong	B-O stretching
1100-1200	Strong	C-O stretching
~1465	Medium	C-H bending (methyl)
~1375	Medium	C-H bending (isopropyl)

Mass Spectrometry (MS)

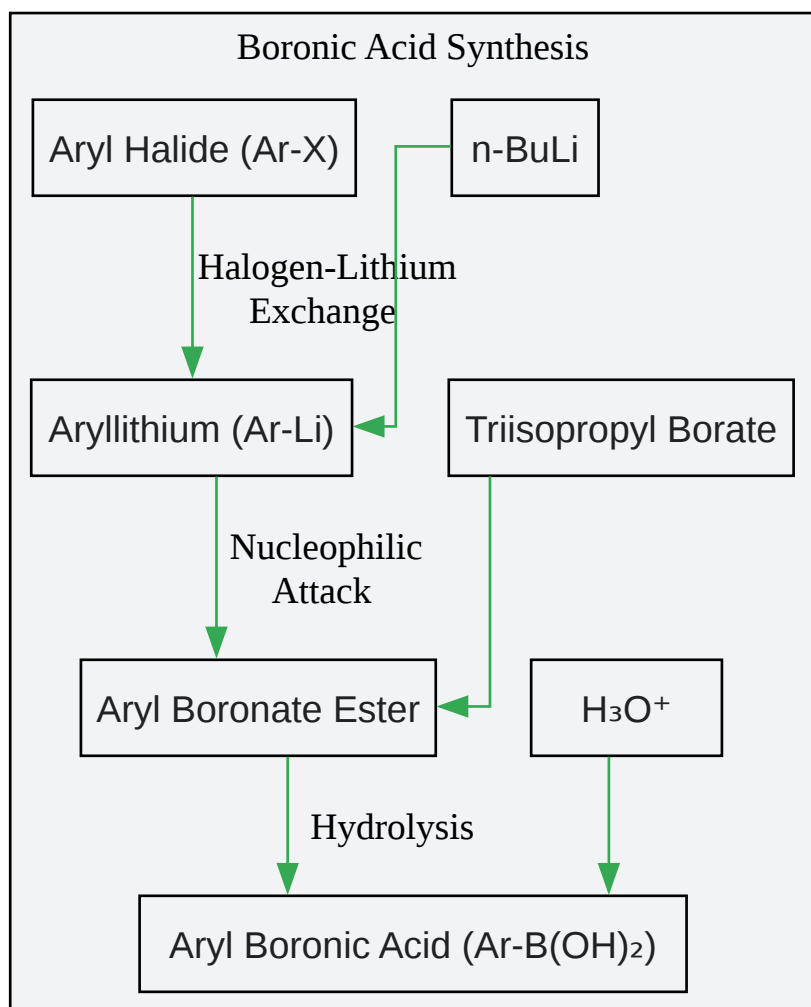
Electron ionization mass spectrometry of **triisopropyl borate** results in fragmentation patterns that can be used for its identification. The fragmentation of borate esters is influenced by the stability of the resulting cations and neutral radicals.[11][12] Common fragmentation pathways involve the loss of alkyl and alkoxy groups.

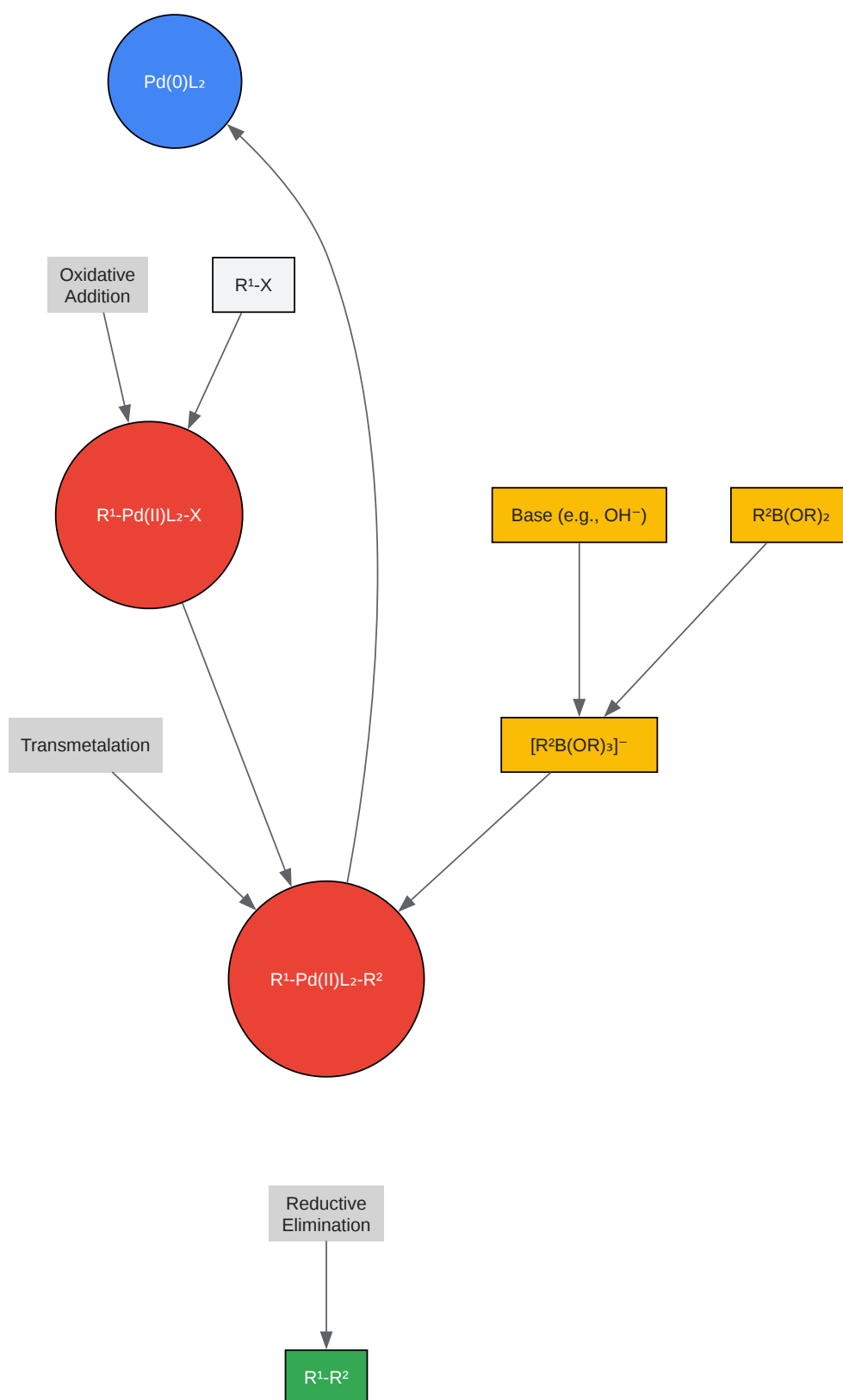
Reactivity and Applications

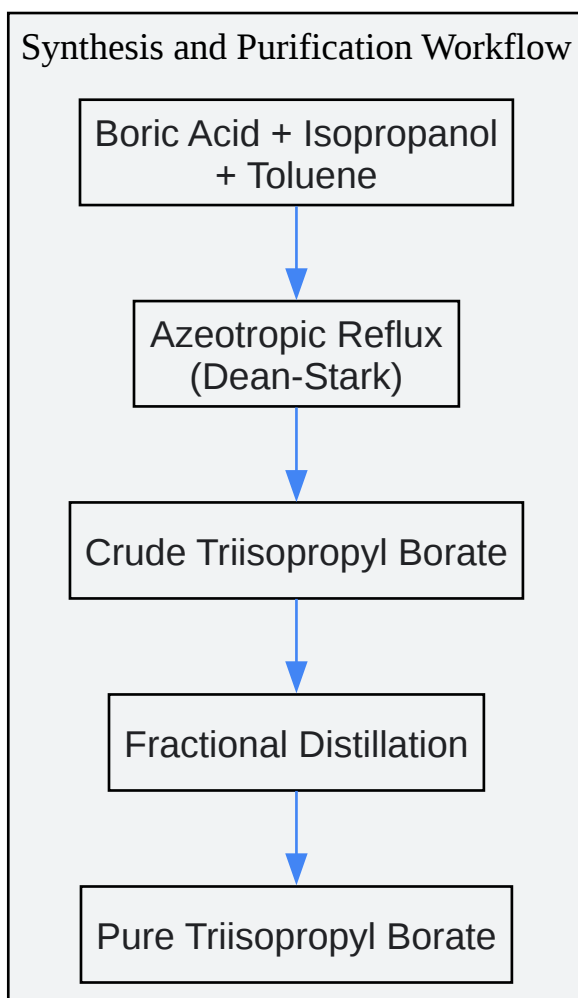
Triisopropyl borate is a versatile reagent in organic synthesis, primarily utilized for the preparation of boronic acids and their esters, which are crucial intermediates in Suzuki-Miyaura cross-coupling reactions.^[3]^[4] It also functions as a Lewis acid catalyst in various transformations.^[5]

Synthesis of Boronic Acids

A common application of **triisopropyl borate** is its reaction with organolithium or Grignard reagents to form boronate esters, which are then hydrolyzed to the corresponding boronic acids.







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